

physical properties of trans-1,2-dibromoethylene

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Compound of Interest

Compound Name: 1,2-Dibromoethylene

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An In-depth Technical Guide on the Physical Properties of trans-1,2-Dibromoethylene

Introduction

trans-1,2-Dibromoethylene, with the chemical formula $C_2H_2Br_2$, is a dihalogenated alkene. It exists as one of two geometric isomers, the other being cis-1,2-dibromoethylene. Both isomers are colorless liquids at room temperature.^{[1][2]} This document provides a comprehensive overview of the key physical properties of the trans isomer, intended for researchers, scientists, and professionals in drug development. The information is presented with a focus on quantitative data, experimental methodologies, and clear visual representations of workflows.

Core Physical Properties

The physical characteristics of trans-1,2-dibromoethylene are crucial for its handling, application in synthesis, and for purification processes. A summary of these properties is provided in the table below, with comparative data for the cis isomer where available.

Physical Property	trans-1,2-Dibromoethylene	cis-1,2-Dibromoethylene
Molecular Formula	C ₂ H ₂ Br ₂	C ₂ H ₂ Br ₂
Molecular Weight	185.85 g/mol [1][3]	185.85 g/mol
Appearance	Colorless liquid[1][4]	Colorless liquid[1]
Melting Point	-6.5 °C[1][4]	-53 °C[1][5]
Boiling Point	108 °C[1][4]	112.5 °C[1]
Density	2.229 g/mL[3]	2.2464 g/mL at 20 °C[1]
Refractive Index	1.544[3][6]	1.5428 to 1.543[5][7]
Dipole Moment	0.00 D[6]	1.22 D[5]
Solubility	Insoluble in water; soluble in acetone, benzene, chloroform, very soluble in diethyl ether and ethanol.[4]	Soluble in alcohol, ether, acetone, benzene, and chloroform.[1]

Experimental Protocols

Accurate determination of physical properties is fundamental in chemical research. The following sections detail the standard methodologies for measuring the key physical properties of liquid compounds like trans-1,2-dibromoethylene.

Determination of Boiling Point

The boiling point is the temperature at which the vapor pressure of a liquid equals the surrounding atmospheric pressure.[8]

- Simple Distillation Method: This is a common method for determining the boiling point of a liquid.[8][9]
 - Approximately 5 mL of the liquid is placed in a round-bottom flask with a few boiling chips or a magnetic stir bar.[10]

- A distillation apparatus is assembled, with a thermometer placed so that the top of the bulb is level with the side arm of the distillation head.[\[11\]](#) This ensures the thermometer measures the temperature of the vapor as it passes into the condenser.[\[11\]](#)
- The flask is heated gently.[\[10\]](#)
- The temperature is recorded when the liquid is boiling and a steady stream of distillate is collected. This stable temperature is the boiling point.[\[9\]](#)
- The atmospheric pressure should be recorded as the boiling point varies with pressure.[\[8\]](#)
- Micro-Boiling Point (Thiele Tube) Method: This method is suitable for small sample volumes.[\[12\]](#)
 - A small amount of the liquid (a few drops) is placed in a small test tube or fusion tube.[\[10\]](#)
 - A capillary tube, sealed at one end, is inverted and placed into the liquid.[\[10\]](#)
 - The assembly is attached to a thermometer and heated in a Thiele tube containing oil.[\[10\]](#)
 - As the temperature rises, a stream of bubbles will emerge from the capillary tube.[\[10\]](#)
 - Heating is discontinued, and the temperature at which the liquid begins to enter the capillary tube is recorded as the boiling point.[\[10\]](#)

Determination of Melting Point

For substances that are solid at or near room temperature, the melting point is a crucial indicator of purity. Since trans-**1,2-dibromoethylene** has a melting point of -6.5 °C, this procedure would require a cooling apparatus.[\[1\]](#)[\[4\]](#)

- Capillary Method:
 - A small amount of the solidified sample is introduced into a capillary tube.[\[13\]](#)
 - The capillary tube is placed in a melting point apparatus, which allows for controlled heating and clear observation of the sample.[\[13\]](#)[\[14\]](#)

- The sample is heated at a slow, controlled rate (e.g., 1-2 °C per minute) near the expected melting point.[\[14\]](#)
- The melting range is recorded from the temperature at which the first drop of liquid appears to the temperature at which the entire sample becomes a transparent liquid.[\[13\]](#) A pure sample will have a sharp melting range.[\[14\]](#)

Determination of Density

Density is the mass per unit volume of a substance.

- Pycnometer Method: A pycnometer is a flask with a specific, accurately known volume.[\[15\]](#)
 - The mass of the clean, dry pycnometer is determined.[\[16\]](#)
 - The pycnometer is filled with the liquid, and its mass is measured again.[\[16\]](#)
 - The mass of the liquid is found by subtraction.
 - The density is calculated by dividing the mass of the liquid by the volume of the pycnometer.[\[17\]](#) The temperature at which the measurement is made must be recorded.[\[17\]](#)
- Hydrometer Method: A hydrometer is a calibrated instrument that measures the specific gravity of a liquid based on buoyancy.[\[15\]](#)
 - The liquid is placed in a graduated cylinder or a container deep enough for the hydrometer to float freely.
 - The hydrometer is gently lowered into the liquid.
 - The density is read from the scale on the hydrometer stem at the point where the surface of the liquid meets it.[\[15\]](#)

Determination of Refractive Index

The refractive index measures how much the path of light is bent, or refracted, when it enters a material.

- Abbe Refractometer Method:
 - A few drops of the liquid sample are placed on the prism of the Abbe refractometer.[\[18\]](#)
 - The prisms are closed, and a light source is positioned to illuminate them.[\[18\]](#)
 - While looking through the eyepiece, the handwheel is adjusted until the field of view is divided into a light and a dark section.
 - The compensator dial is adjusted to eliminate any color fringe and sharpen the dividing line.[\[18\]](#)
 - The handwheel is further adjusted to center the sharp line on the crosshairs.[\[18\]](#)
 - The refractive index is then read from the instrument's scale.[\[18\]](#) The temperature should be controlled and recorded as the refractive index is temperature-dependent.

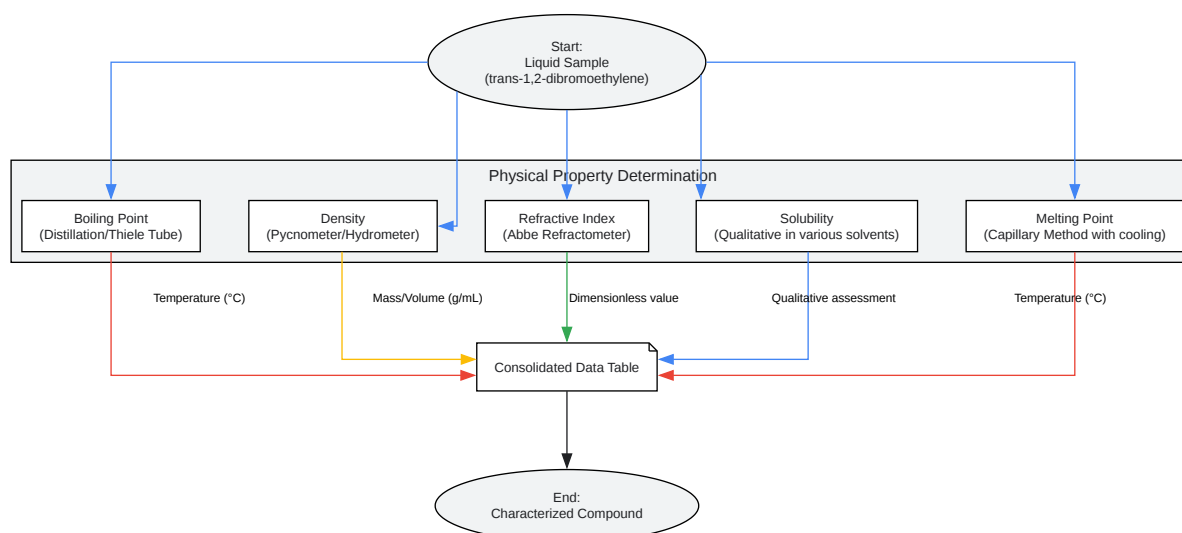
Determination of Solubility

Solubility is typically determined qualitatively.

- A small, measured amount of the solute (trans-**1,2-dibromoethylene**) is added to a specific volume of a solvent in a test tube.
- The mixture is agitated or stirred thoroughly.
- Observations are made to determine if the solute dissolves completely, partially, or not at all.
- This process is repeated with various solvents to establish a solubility profile. For quantitative analysis, the maximum mass of solute that can be dissolved in a given volume of solvent at a specific temperature is determined.

Visualization of Experimental Workflow

The following diagram illustrates the logical workflow for the characterization of the physical properties of a liquid organic compound such as trans-**1,2-dibromoethylene**.



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Caption: Workflow for determining physical properties.

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